

Application Notes and Protocols for Amine Coupling with Carboxy-PEG4-sulfonic acid

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Compound of Interest

Compound Name: Carboxy-PEG4-sulfonic acid

Cat. No.: B606481

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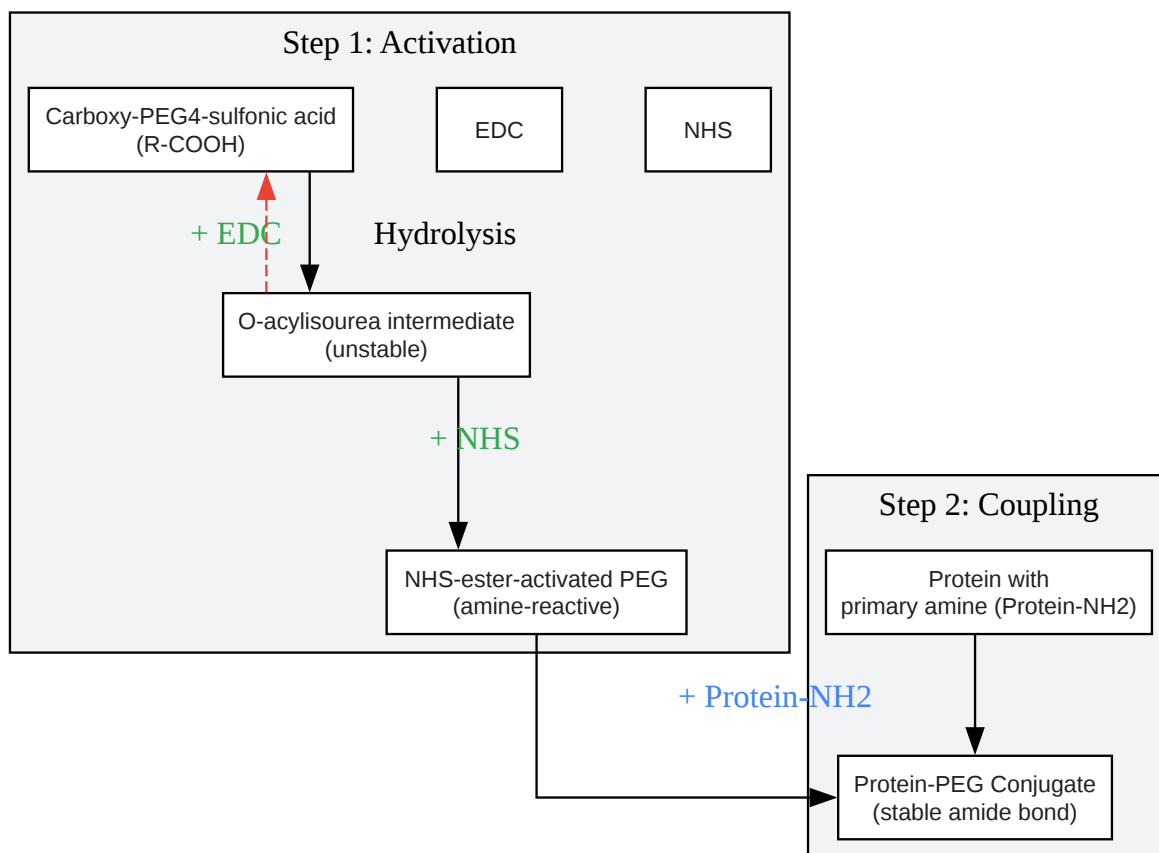
Introduction

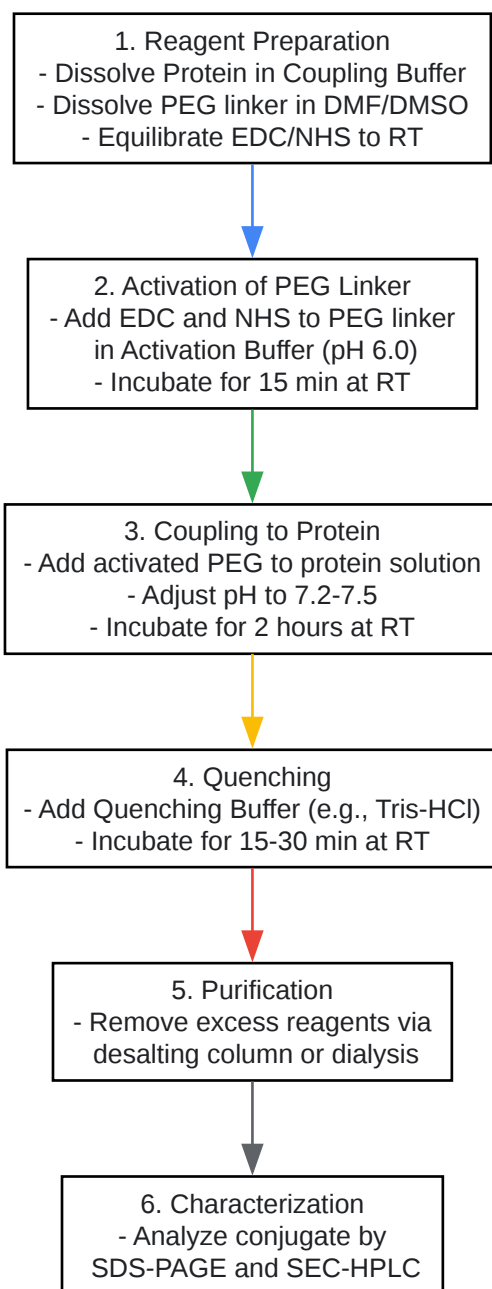
Carboxy-PEG4-sulfonic acid is a heterobifunctional linker used in bioconjugation to covalently attach molecules to primary amine groups on proteins, peptides, antibodies, or other substrates. This linker features a carboxylic acid group for amine coupling and a hydrophilic polyethylene glycol (PEG) spacer, which enhances the solubility and reduces the immunogenicity of the resulting conjugate. The terminal sulfonic acid group further increases the hydrophilicity of the linker.

This document provides a detailed, step-by-step guide for performing amine coupling reactions using **Carboxy-PEG4-sulfonic acid**, activated by 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS). Additionally, it includes protocols for the purification and characterization of the resulting conjugate.

Reaction Mechanism

The amine coupling reaction with **Carboxy-PEG4-sulfonic acid** is a two-step process. First, the carboxylic acid group on the PEG linker is activated by EDC in the presence of NHS to form a more stable NHS ester. This activated linker then readily reacts with a primary amine on the target molecule to form a stable amide bond.





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